

Essential Safety and Operational Guidance for Handling N7-(2-Hydroxyethyl)guanine-d4

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Compound of Interest

Compound Name: N7-(2-Hydroxyethyl)guanine-d4

Cat. No.: B13446133

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This document provides crucial safety and logistical information for the handling and disposal of **N7-(2-Hydroxyethyl)guanine-d4**, a labeled ethylene oxide-DNA adduct. The following procedural guidance is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Profile:

- Chemical Name: **N7-(2-Hydroxyethyl)guanine-d4**
- Synonyms: 2-Amino-1,7-dihydro-7-(2-hydroxyethyl-d4)-6H-purin-6-one
- Appearance: Pale Yellow Solid.[1]
- Primary Application: A labeled ethylene oxide-DNA adduct for research purposes.[2]
Ethylene oxide is a known human carcinogen, and the formation of such DNA adducts is a key event in its carcinogenic process.[2]

Hazard Identification and Safety Precautions

While a specific Safety Data Sheet (SDS) for **N7-(2-Hydroxyethyl)guanine-d4** is not readily available, the precautionary measures outlined below are derived from information on similar chemical compounds and general best practices for handling potentially hazardous research chemicals.

Potential Hazards:

- Harmful if swallowed or inhaled.
- May cause skin and eye irritation.
- As a guanine analog and DNA adduct, it should be handled with care to avoid systemic exposure.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment to be used when handling **N7-(2-Hydroxyethyl)guanine-d4**.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or latex gloves. Two pairs of chemotherapy-grade gloves are recommended when handling hazardous drugs. [3]
Eye Protection	Safety glasses with side shields or Goggles	Must be worn at all times to protect from splashes.
Body Protection	Laboratory coat	A disposable gown with long sleeves and back closure is recommended. [4]
Respiratory Protection	Facemask or Respirator	A surgical mask should be worn. [4] In cases of potential aerosol generation, use a NIOSH-approved respirator (e.g., N95).

Operational and Disposal Plans

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Prepare the work area by covering surfaces with absorbent, disposable bench paper.

- Receiving and Storage: Upon receipt, briefly centrifuge the vial to ensure the entire sample is at the bottom.^[1] Store the compound at 4°C, protected from light.^[1]
- Weighing and Aliquoting: Conduct all weighing and preparation of solutions in a designated area, preferably within a chemical fume hood or a biological safety cabinet, to minimize inhalation exposure and prevent contamination.
- Dissolving: The compound is soluble in DMSO.^[1] Exercise caution when handling DMSO as it can facilitate the absorption of other chemicals through the skin.
- Post-Handling: After handling, wipe down the work area with an appropriate cleaning agent. Remove and dispose of gloves and any contaminated disposable materials. Wash hands thoroughly with soap and water.

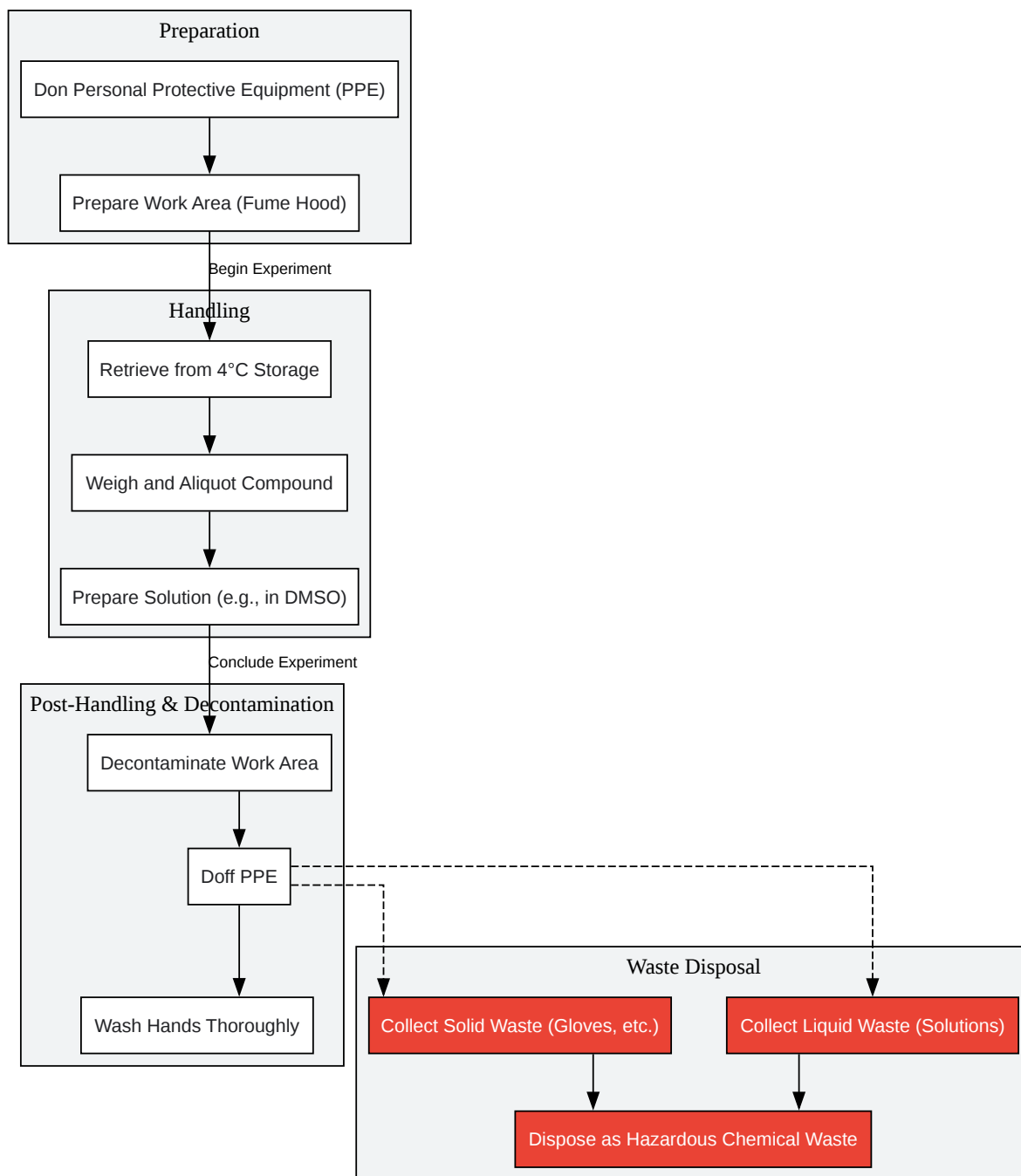
Disposal Plan

All waste materials contaminated with **N7-(2-Hydroxyethyl)guanine-d4** should be treated as hazardous chemical waste.

- Solid Waste: Contaminated gloves, bench paper, and vials should be collected in a clearly labeled, sealed container designated for chemical waste.
- Liquid Waste: Solutions containing **N7-(2-Hydroxyethyl)guanine-d4** should be collected in a labeled, sealed, and appropriate chemical waste container. Do not pour down the drain.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for the safe handling of **N7-(2-Hydroxyethyl)guanine-d4** in a laboratory setting.



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Caption: Workflow for Safe Handling of **N7-(2-Hydroxyethyl)guanine-d4**.

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References

- 1. mybiosource.com [mybiosource.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. pogo.ca [pogo.ca]
- 4. Types of PPE to Wear When Compounding Hazardous Drugs | Provista [provista.com]
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